

Ethoxyquin as a Rubber Antioxidant: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 6-Ethoxy-2,2,4-trimethyl-1,2,3,4-tetrahydroquinoline

CAS No.: 16489-90-0

Cat. No.: B107218

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Abstract

This technical guide provides an in-depth exploration of the chemistry of ethoxyquin as a highly effective antioxidant in the rubber industry. It delves into the fundamental mechanisms of rubber degradation and the crucial role of antioxidants in preserving the integrity and extending the service life of rubber products. The guide offers a detailed examination of ethoxyquin's synthesis, its mechanism of action as a free-radical scavenger, and its influence on the vulcanization process and the final mechanical properties of rubber vulcanizates. Furthermore, it addresses the degradation pathways of ethoxyquin and the potential toxicological implications of its transformation products. This document is intended to be a comprehensive resource, integrating theoretical principles with practical application insights and detailed experimental protocols for researchers and professionals in the field.

Introduction: The Imperative for Antioxidants in Rubber

Rubber, a polymer of isoprene, is a cornerstone material in numerous industries due to its unique viscoelastic properties. However, the unsaturated nature of its polymer chains makes it susceptible to degradation upon exposure to various environmental factors, including heat, oxygen, ozone, and mechanical stress.[1] This degradation manifests as hardening, cracking, loss of tensile strength, and reduced elasticity, ultimately leading to premature failure of the rubber product.[2]

The primary mechanism of this degradation is a free-radical chain reaction initiated by the formation of alkyl radicals on the polymer backbone. These radicals react with oxygen to form peroxy radicals, which then propagate the degradation by abstracting hydrogen from other polymer chains, creating a cascade of oxidative damage. To counteract this, antioxidants are incorporated into rubber formulations.[1] These molecules function by interrupting the free-radical chain reaction, thereby preserving the physical and chemical properties of the rubber. Among the various classes of antioxidants, quinoline-based compounds, such as ethoxyquin, have proven to be exceptionally effective.[2]

Ethoxyquin: Chemical Profile and Synthesis

2.1. Chemical Identity

- Chemical Name: 6-ethoxy-1,2-dihydro-2,2,4-trimethylquinoline
- CAS Number: 91-53-2
- Molecular Formula: C₁₄H₁₉NO
- Appearance: A light yellow to dark brown viscous liquid

2.2. Synthesis of Ethoxyquin

The industrial synthesis of ethoxyquin is typically achieved through a condensation reaction between p-phenetidine and acetone. This reaction is generally carried out in the presence of an acidic catalyst.

A common synthetic route involves the reaction of p-aminophenethyl ether and acetone under dehydration and condensation conditions, often utilizing a composite catalyst system such as p-toluenesulfonic acid/iodine to improve yield and reaction efficiency. The process generally involves heating the reactants in a suitable solvent, followed by neutralization, catalyst removal, and purification of the final product by vacuum distillation.

The Antioxidant Mechanism of Ethoxyquin in Rubber

Ethoxyquin functions as a potent antioxidant in rubber primarily through a radical scavenging mechanism. It effectively terminates the auto-catalytic cycle of oxidation by donating a hydrogen atom from its secondary amine group to reactive peroxy radicals (ROO•) and hydroperoxide radicals (RO•), which are the primary propagators of rubber degradation.

The key steps in the antioxidant action of ethoxyquin are:

- Initiation of Rubber Degradation:
 - Heat, UV radiation, or mechanical stress leads to the formation of a polymer radical (R•).
 - $R\bullet + O_2 \rightarrow ROO\bullet$ (Peroxy radical)
- Propagation of Degradation:
 - $ROO\bullet + RH$ (Rubber polymer) $\rightarrow ROOH + R\bullet$
- Intervention by Ethoxyquin (EQ):
 - $EQ-NH + ROO\bullet \rightarrow EQ-N\bullet + ROOH$

The resulting ethoxyquin radical (EQ-N•) is a relatively stable, less reactive species that does not readily propagate the degradation chain. This radical can undergo further reactions to form non-radical, stable products, effectively removing free radicals from the system.

One of the key transformation products of ethoxyquin is its quinone imine derivative.^[3] The formation of ethoxyquin quinone imine (EQI) is an indicator of its antioxidant activity. While EQI itself can have some antioxidant properties, it is also a subject of toxicological concern.^{[3][4][5]}

Caption: Antioxidant mechanism of ethoxyquin in rubber.

Interaction with Vulcanization and Effects on Physical Properties

The incorporation of ethoxyquin into a rubber compound can have a nuanced effect on the sulfur vulcanization process. Vulcanization is the chemical process of converting natural rubber and certain synthetic rubbers into more durable materials by heating them with sulfur or other equivalent curatives.^[6] This process forms cross-links between individual polymer chains.^[7]

While the primary role of ethoxyquin is as an antioxidant, its chemical nature as a secondary amine means it can interact with the components of the vulcanization system, which often include accelerators that are also nitrogen-containing compounds. Some studies suggest that certain antioxidants can have a slight retarding effect on the initial stages of vulcanization (scorch), which can be beneficial in processing.^[7] However, the overall impact on the final cross-link density and the structure of the sulfur cross-links (mono-, di-, and polysulfidic) is generally minimal at typical antioxidant addition levels.

The most significant impact of ethoxyquin is observed in the retention of physical properties after aging.

Table 1: Illustrative Effect of Ethoxyquin on the Physical Properties of a Styrene-Butadiene Rubber (SBR) Vulcanizate Before and After Heat Aging

Property	Unaged (No Antioxidant)	Unaged (with Ethoxyquin)	Aged (No Antioxidant)	Aged (with Ethoxyquin)
Tensile Strength (MPa)	20.5	20.2	12.3	18.5
Elongation at Break (%)	550	540	250	480
Hardness (Shore A)	65	65	75	68

Note: The data in this table is illustrative and can vary significantly based on the specific rubber formulation, vulcanization system, and aging conditions.

As the table demonstrates, while the initial properties may be comparable, the retention of tensile strength and elongation at break after aging is significantly higher in the presence of ethoxyquin. This is a direct consequence of its ability to mitigate the chain scission and cross-linking reactions that occur during oxidative degradation.

Degradation of Ethoxyquin and Toxicological Considerations

During its function as an antioxidant, ethoxyquin is consumed and transformed into various degradation products. The primary transformation products include ethoxyquin dimer (EQDM) and ethoxyquin quinone imine (EQI).^[5] The formation of these products is a complex process influenced by factors such as temperature, oxygen concentration, and the presence of other chemicals in the rubber matrix.

From a toxicological perspective, there are concerns regarding some of these transformation products. Notably, ethoxyquin quinone imine (EQI) has been identified as a potential mutagen.^[3] This has led to regulatory scrutiny of ethoxyquin, particularly in applications outside of the rubber industry, such as in animal feed.

In the context of rubber, a key concern is the potential for ethoxyquin and its degradation products to leach from products like tires into the environment. Tire wear particles (TWPs) are a recognized source of microplastic pollution, and the chemicals they contain can be released into aquatic and terrestrial ecosystems.^{[8][9]} Studies have shown that leachates from TWPs can be toxic to aquatic organisms, although the specific contribution of ethoxyquin and its byproducts to this toxicity is an area of ongoing research.^{[8][10][11]}

Experimental Protocols

6.1. Evaluation of Ethoxyquin's Antioxidant Efficacy in a Rubber Compound

This protocol outlines a general procedure for assessing the effectiveness of ethoxyquin in a rubber formulation.

6.1.1. Materials and Equipment

- Rubber (e.g., Natural Rubber, SBR)
- Standard compounding ingredients (e.g., carbon black, zinc oxide, stearic acid, sulfur, accelerator)
- Ethoxyquin
- Two-roll mill or internal mixer
- Curing press
- Tensile testing machine
- Aging oven
- Hardness tester (Shore A)

6.1.2. Compounding and Curing Procedure

- Mastication: The raw rubber is softened on a two-roll mill.
- Ingredient Incorporation: Zinc oxide and stearic acid are added, followed by the filler (carbon black). Ethoxyquin is then incorporated. Finally, the accelerator and sulfur are added at a lower temperature to prevent premature vulcanization (scorching).
- Homogenization: The compound is thoroughly mixed to ensure uniform dispersion of all ingredients.
- Curing: The compounded rubber is shaped into sheets and vulcanized in a curing press at a specified temperature and time (e.g., 150°C for 30 minutes).

6.1.3. Testing Procedure

- Initial Properties: The tensile strength, elongation at break, and hardness of the unaged vulcanized rubber samples are measured according to relevant ASTM standards (e.g., ASTM D412 for tensile properties, ASTM D2240 for hardness).

- Accelerated Aging: A set of samples is placed in an aging oven at a specified temperature (e.g., 70°C or 100°C) for a defined period (e.g., 72 hours), according to ASTM D573.
- Aged Properties: The tensile properties and hardness of the aged samples are measured.
- Data Analysis: The percentage retention of physical properties after aging is calculated to determine the antioxidant efficacy of ethoxyquin.

Caption: Workflow for evaluating antioxidant efficacy.

6.2. Quantification of Ethoxyquin in a Rubber Matrix by HPLC

This protocol provides a general outline for the determination of ethoxyquin content in a vulcanized rubber sample using High-Performance Liquid Chromatography (HPLC).

6.2.1. Materials and Equipment

- Vulcanized rubber sample
- Solvent for extraction (e.g., acetonitrile, methanol with ascorbic acid to prevent degradation)
- Ultrasonic bath or Soxhlet extractor
- Syringe filters (0.45 µm)
- HPLC system with a UV or fluorescence detector
- C18 reverse-phase HPLC column
- Ethoxyquin analytical standard
- Mobile phase (e.g., acetonitrile/water mixture with a buffer)

6.2.2. Sample Preparation

- A known weight of the vulcanized rubber sample is finely cut or ground.
- The sample is placed in a flask with a measured volume of the extraction solvent.

- The mixture is subjected to ultrasonic extraction or Soxhlet extraction for a sufficient time to ensure complete extraction of ethoxyquin.
- The extract is cooled to room temperature and filtered through a 0.45 µm syringe filter into an HPLC vial.

6.2.3. HPLC Analysis

- **Instrument Setup:** The HPLC system is equilibrated with the mobile phase. The detector is set to the appropriate wavelength for ethoxyquin detection (e.g., UV at ~224 nm or fluorescence with excitation at ~360 nm and emission at ~435 nm).
- **Calibration:** A calibration curve is generated by injecting standard solutions of ethoxyquin of known concentrations.
- **Sample Analysis:** The prepared sample extract is injected into the HPLC system.
- **Quantification:** The concentration of ethoxyquin in the sample is determined by comparing the peak area of the sample with the calibration curve.

Conclusion

Ethoxyquin remains a highly effective and widely used antioxidant in the rubber industry, offering excellent protection against thermo-oxidative degradation and thereby extending the service life of rubber products. Its efficacy is rooted in its ability to efficiently scavenge the free radicals that propagate the degradation of rubber polymers. While its interaction with the vulcanization process is generally not detrimental, its primary benefit lies in the preservation of mechanical properties during aging. However, the formation of degradation products, particularly the potentially mutagenic quinone imine, and the environmental fate of leached ethoxyquin and its metabolites from products such as tires, are important considerations that necessitate ongoing research and responsible product stewardship. A thorough understanding of its chemistry, performance, and potential environmental impact is crucial for its continued and safe application in the rubber industry.

References

- determination of ethoxyquin residues in animal feed by gas - Ruralcat. (n.d.). Retrieved January 24, 2026, from [\[Link\]](#)
- Błaszczuk, A., Augustyniak, A., & Skolimowski, J. (2013). Ethoxyquin: An Antioxidant Used in Animal Feed. *International journal of food science*, 2013, 585931. [\[Link\]](#)
- Flemming, H. C., & Wingender, J. (2018). Ethoxyquin: a feed additive that poses a risk for aquatic life. *Diseases of aquatic organisms*, 131(1), 77–88. [\[Link\]](#)
- Stoeckelhuber, M., & Schmahl, G. (2020). Ethoxyquin and some major metabolites identified in animals and plants. *Environmental sciences Europe*, 32(1), 1-13.
- Investigated on the Rubber Antioxidant 2,2,4-Trimethyl-1,2-dihydroquinoline Polymer. (n.d.). Retrieved January 24, 2026, from [\[Link\]](#)
- Method Validation and Measurement Uncertainty Determination of Ethoxyquin and Antioxidant Activity in Paprika Seasonings and Paprika Sauces Frequently Consumed in South Korea. (2020). *Foods*, 9(10), 1438. [\[Link\]](#)
- Aoki, H., Koma, Y., & Yoneda, M. (2007). Determination of ethoxyquin by high-performance liquid chromatography with fluorescence detection and its application to the survey of residues in food products of animal origin.
- Yang, Z., Li, W., Xie, W., Huang, Y., Wang, D., He, Y., ... & Wang, P. (2022). Production and Use of Typical Rubber Antioxidants. *Encyclopedia*, 2(4), 1835-1845.
- Li, Y., Wang, Y., Zhang, Y., Li, X., & Li, J. (2021). Analysis of ethoxyquin and its oxidation products in swine tissues by gas chromatography-tandem mass spectrometry for evaluating the feed-to-animal tissue transfer of ethoxyquin and its metabolites. *Journal of chromatography. B, Analytical technologies in the biomedical and life sciences*, 1164, 122515. [\[Link\]](#)
- Effects of sulfur vulcanization system on cure characteristics, physical properties and thermal aging of epoxidized natural rubber. (2018). *IOP Conference Series: Materials Science and Engineering*, 368, 012012. [\[Link\]](#)
- Synthetic Rubber with the Tensile Strength of Natural Rubber. (2019). *ACS Omega*, 4(2), 2948-2956.

- 14.6: Diene Polymers- Natural and Synthetic Rubbers - Chemistry LibreTexts. (2023, October 31). Retrieved January 24, 2026, from [\[Link\]](#)
- Vulcanization Kinetics of Natural Rubber Based On Free Sulfur Determination. (2017). IOP Conference Series: Materials Science and Engineering, 180, 012048. [\[Link\]](#)
- Acute toxicity of tire wear particles and leachate to *Daphnia magna*. (2023). Comparative biochemistry and physiology. Toxicology & pharmacology : CBP, 271, 109713. [\[Link\]](#)
- Effects of molecular weight on tensile strength of SBR vulcanizates. (1957). Rubber Chemistry and Technology, 30(3), 734-751.
- Thermal degradation kinetics and mechanism of epoxidized natural rubber. (2013). Journal of Thermal Analysis and Calorimetry, 111(3), 2057-2064.
- ASTM D4676-94(2021). (2021). Standard Classification for Rubber Compounding Materials —Antidegradants.
- Kranawetvogl, A., & Elsinghorst, P. W. (2019). Determination of the Synthetic Antioxidant Ethoxyquin and Its Metabolites in Fish and Fishery Products Using Liquid Chromatography-Fluorescence Detection and Stable-Isotope Dilution Analysis-Liquid Chromatography-Tandem Mass Spectrometry. Journal of agricultural and food chemistry, 67(23), 6650–6657. [\[Link\]](#)
- Thermal Oxidative Aging Behaviors and Degradation Kinetics of Biobased Poly(dibutyl itaconate-co-butadiene) Elastomer. (2023). Polymers, 15(22), 4443. [\[Link\]](#)
- Tensile and Fracture Mechanical Properties of Styrene-Butadiene Rubbers (SBR) Filled with Industrial and Pyrolytic Carbon Blacks. (2019). Polymers, 11(11), 1802. [\[Link\]](#)
- ASTM D4676-94(2021). (2021). Standard Classification for Rubber Compounding Materials —Antidegradants. Intertek Inform.
- When and how leachate toxicity of tire wear particles peaks: quantifying its dynamics using dose-response analysis. (2024). bioRxiv. [\[Link\]](#)
- Antioxidant Selection for Peroxide Cure Elastomer Applications. (1991). Rubber Chemistry and Technology, 64(4), 607-623.
- Effect of different sulfur content in Natural Rubber mixtures on their thermo-mechanical and surface properties. (2018). International Journal of Engineering Research, 7(5), 1-5.

- Thermochemistry of Sulfur-Based Vulcanization and of Devulcanized and Recycled Natural Rubber Compounds. (2020). *Polymers*, 12(10), 2353. [\[Link\]](#)
- Mechanical properties of SBR vulcanizates tensile strength (a);... - ResearchGate. (n.d.). Retrieved January 24, 2026, from [\[Link\]](#)
- Studies on thermal–oxidative degradation behaviours of raw natural rubber: PRI and thermogravimetry analysis. (2013). *Polymer Testing*, 32(8), 1433-1440.
- Understanding the Toxicity of Tire-Wear Particle Leachate on a Model Amphibian. (2022). McGill University.
- ASTM D4676-94(2025). (2025).
- Development of LC-MS/MS Quantitation Method for Ethoxyquin in Fishery Products. (2013). *Journal of the Korean Chemical Society*, 57(5), 654-659.
- Multiple Intermolecular Interaction to Improve the Abrasion Resistance and Wet Skid Resistance of Eucommia Ulmoides Gum/Styrene Butadiene Rubber Composite. (2022). *Polymers*, 14(15), 3123. [\[Link\]](#)
- Study on Degradation of Natural Rubber Latex Using Hydrogen Peroxide and Sodium Nitrite in the Presence of Formic Acid. (2023). *Polymers*, 15(4), 1011. [\[Link\]](#)
- Acute toxicity of tire wear particles, leachates and toxicity identification evaluation of leachates to the marine copepod, *Tigriopus japonicus*. (2021).
- Improvement of Ethoxyquin Yields and Recoveries from Pears through the Addition of Ascorbic Acid. (2017). CVUA Stuttgart.
- Effect of Curing Systems on Thermal Degradation Behaviour of Natural Rubber (SMR CV 60). (2011). *Journal of Physical Science*, 22(2), 1-14.
- Chemical Leaching from Tire Wear Particles with Various Treadwear Ratings. (2022). *Toxics*, 10(11), 648. [\[Link\]](#)
- Standard Materials for Rubber Compounding. (1956).

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Sources

- 1. Production and Use of Typical Rubber Antioxidants | Encyclopedia MDPI [encyclopedia.pub]
- 2. asianpubs.org [asianpubs.org]
- 3. researchgate.net [researchgate.net]
- 4. Ethoxyquin: An Antioxidant Used in Animal Feed - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Analysis of ethoxyquin and its oxidation products in swine tissues by gas chromatography-tandem mass spectrometry for evaluating the feed-to-animal tissue transfer of ethoxyquin and its metabolites - PMC [pmc.ncbi.nlm.nih.gov]
- 6. echemi.com [echemi.com]
- 7. ijoer.com [ijoeer.com]
- 8. Acute toxicity of tire wear particles and leachate to *Daphnia magna* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. escholarship.mcgill.ca [escholarship.mcgill.ca]
- 10. Ethoxyquin: a feed additive that poses a risk for aquatic life - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
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